

# 3-nitro-4-hydroxybenzoic acid hydrazide synonyms

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## Compound of Interest

Compound Name: 4-Hydroxy-3-nitrobenzohydrazide

CAS No.: 39635-00-2

Cat. No.: B429518

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## Nomenclature, Synonyms, and Core Identification

The precise identification of a chemical entity is paramount for reproducible research. **4-Hydroxy-3-nitrobenzohydrazide** is the most common and IUPAC-accepted name for the compound of interest. However, in literature and chemical databases, various systematic names and synonyms may be encountered.

- IUPAC Name: **4-hydroxy-3-nitrobenzohydrazide**
- Systematic Name: Benzoic acid, 4-hydroxy-3-nitro-, hydrazide
- Other Potential Synonyms: While direct synonyms are not widely cataloged due to its status as an intermediate, variations based on the parent acid are common, such as 4-hydroxy-3-nitrobenzoic acid hydrazide.

Understanding the nomenclature of its parent acid, 4-hydroxy-3-nitrobenzoic acid, is also crucial. This precursor is often referred to as 3-Nitro-4-hydroxybenzoic acid.[1]

## Chemical Structure

The molecular structure forms the basis of the compound's reactivity and function. The hydrazide moiety is a potent nucleophile, while the nitro-substituted phenolic ring influences its electronic properties and potential for hydrogen bonding.

Caption: Chemical structure of **4-hydroxy-3-nitrobenzohydrazide**.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **4-hydroxy-3-nitrobenzohydrazide** and its key precursors is essential for designing synthetic routes and purification strategies.

| Property          | 4-Hydroxy-3-nitrobenzohydrazide                             | 4-Hydroxy-3-nitrobenzoic acid                        | 4-Hydroxy-3-nitrobenzaldehyde                     |
|-------------------|---|--|---|
| Molecular Formula | C <sub>7</sub> H <sub>7</sub> N <sub>3</sub> O <sub>4</sub> | C <sub>7</sub> H <sub>5</sub> NO <sub>5</sub> [1][2] | C <sub>7</sub> H <sub>5</sub> NO <sub>4</sub> [3] |
| Molecular Weight  | 197.15 g/mol<br>(Calculated)                                | 183.12 g/mol [2][4]                                  | 167.12 g/mol                                      |
| Appearance        | (Predicted) Yellow to brown solid                           | Yellow to light brown powder[5]                      | Yellow-brown to brown powder[6]                   |
| Melting Point     | Not available   | 183-186 °C[5]  | 140-142 °C[6]                                     |
| CAS Number        | Not widely assigned   | 616-82-0[2][4]                                       | 3011-34-5[6]                                      |

## Synthesis and Experimental Protocols

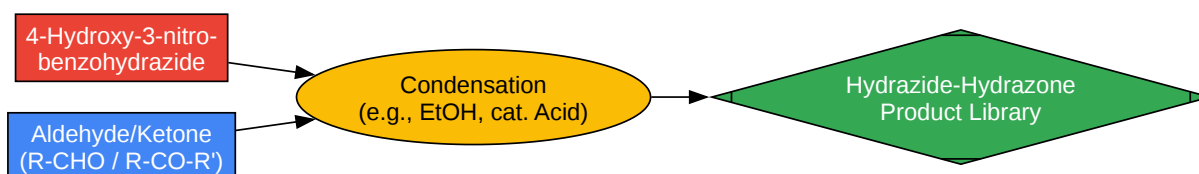
**4-Hydroxy-3-nitrobenzohydrazide** is not typically available off-the-shelf and must be synthesized. The most logical and field-proven approach involves a multi-step synthesis starting from a common commercial material, 4-hydroxybenzoic acid or its esters.

## Rationale for Synthetic Strategy

The synthetic pathway is designed for efficiency and control.

- Nitration: The introduction of the nitro group is a critical step. Performing this on the 4-hydroxybenzoic acid scaffold directs the nitration to the 3-position due to the activating and ortho-, para-directing effect of the hydroxyl group and the meta-directing effect of the carboxylic acid.
- Esterification: The carboxylic acid is converted to an ester. This is a crucial activation step because esters are significantly more reactive towards nucleophilic acyl substitution with hydrazine than the corresponding carboxylic acids. Direct reaction of the acid with hydrazine can lead to salt formation and undesirable side reactions.
- Hydrazinolysis: The ester is reacted with hydrazine hydrate. This is a standard and high-yielding method for the formation of hydrazides, driven by the high nucleophilicity of hydrazine.

## Synthetic Workflow Diagram



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## Sources

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2. 4-Hydroxy-3-nitrobenzoic acid | C<sub>7</sub>H<sub>5</sub>NO<sub>5</sub> | CID 12033 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]

- [3. 4-Hydroxy-3-nitrobenzaldehyde | C7H5NO4 | CID 18169 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. 4-Hydroxy-3-nitrobenzoic acid 98 616-82-0 \[sigmaaldrich.com\]](#)
- [5. 4-Hydroxy-3-nitrobenzoic acid | 616-82-0 \[chemicalbook.com\]](#)
- [6. 4-Hydroxy-3-nitrobenzaldehyde | 3011-34-5 \[chemicalbook.com\]](#)
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